

Technical Monograph: 6-Chloro-1-oxo-1-phenylhexane

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Compound of Interest

Compound Name: 6-Chloro-1-oxo-1-phenylhexane

CAS No.: 946-01-0

Cat. No.: B1608554

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Molecular Weight & Physicochemical Characterization Guide

Executive Summary: The Molecular Anchor

6-Chloro-1-oxo-1-phenylhexane (IUPAC: 6-chloro-1-phenylhexan-1-one), commonly referred to as 6-chlorohexanophenone, serves as a critical bifunctional scaffold in medicinal chemistry. [1] It bridges the lipophilic utility of the phenyl ring with the reactive versatility of a terminal alkyl chloride, separated by a hydrolytically stable hexanoyl linker.

For researchers in drug discovery, the precise molecular weight is not merely a physical constant; it is the stoichiometric anchor for calculating yield, molar equivalents in nucleophilic substitutions, and mass spectrometry validation.

Core Physicochemical Data

Parameter	Value	Technical Context
Molecular Weight	210.70 g/mol	Based on standard atomic weights ([1][2][3][4])
Monoisotopic Mass	210.0811 Da	Critical for High-Res MS (HRMS) identification.[1]
CAS Number	946-01-0	Unique identifier for procurement/regulatory checks.[1]
Formula		Degree of Unsaturation = 5 (4 from phenyl, 1 from carbonyl).[1]
Appearance	Low-melting solid/oil	MP: 29–30 °C; often appears as a supercooled liquid.[1]
Boiling Point	128–129 °C	At reduced pressure (2 Torr). [1] Thermal stability is moderate.[1]

Synthetic Architecture: Friedel-Crafts Acylation

The most robust route to 6-chlorohexanophenone avoids the over-alkylation byproducts common in alkylation reactions.[1] We utilize a Friedel-Crafts Acylation, coupling benzene with 6-chlorohexanoyl chloride.[1] This method ensures regioselectivity at the carbonyl position.[1]

Reaction Mechanism & Pathway

The reaction proceeds via an acylium ion intermediate generated by the Lewis acid catalyst ([1])



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Figure 1: Step-wise mechanistic flow for the Friedel-Crafts acylation synthesis of 6-chlorohexanophenone.

Validated Experimental Protocol

Safety Note:

is highly hygroscopic and reacts violently with water.^[1] All glassware must be flame-dried.^[1]

- Reagent Prep: Charge a 3-neck round-bottom flask (RBF) with anhydrous Aluminum Chloride (, 1.1 eq) and anhydrous Dichloromethane (DCM). Cool to 0°C under nitrogen atmosphere.^[1]
- Acyl Chloride Addition: Add 6-chlorohexanoyl chloride (1.0 eq) dropwise. The solution will darken as the acylium complex forms.^[1] Stir for 15 minutes.
- Benzene Addition: Add anhydrous Benzene (excess or 1.2 eq if using DCM as solvent) slowly to control the exotherm.^[1]
- Reaction Phase: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 9:1) for the disappearance of the acid chloride.^[1]
- Quenching (Critical Step): Pour the reaction mixture slowly onto crushed ice/HCl. This breaks the aluminum-alkoxide complex.^[1]
- Workup: Extract with DCM (3x). Wash organics with brine, dry over , and concentrate in vacuo.^[1]

Analytical Validation (Self-Validating Systems)

To ensure the synthesized material is 6-chlorohexanophenone and not a rearranged isomer, use the following diagnostic markers.

Mass Spectrometry (MS)

The chlorine atom provides a distinct "fingerprint" due to the natural abundance of

(75%) and

(25%).^[1]

- Molecular Ion (): 210.1 m/z.^[1]
- Isotope Peak (): ~212.1 m/z.^[1]
- Diagnostic Ratio: The intensity of the M+2 peak should be approximately 33% (one-third) of the M+ peak.^[1] If this ratio is absent, the chlorine has been lost (likely cyclized to a phenyl-cyclohexyl ketone).^[1]

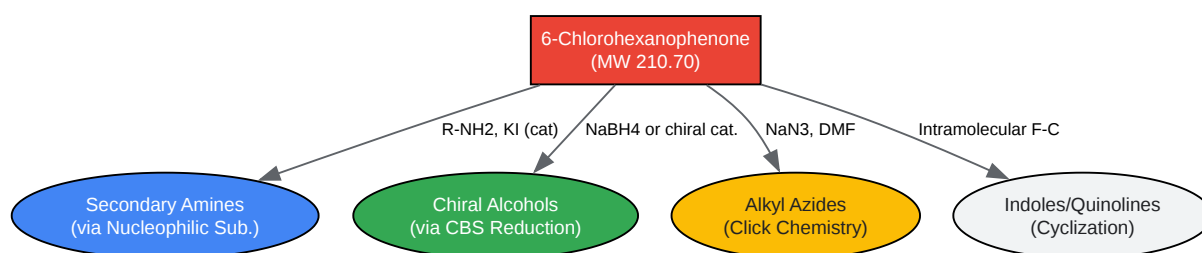
Nuclear Magnetic Resonance (-NMR)

The structure is confirmed by two key triplets in the aliphatic region.^[1]

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Causality
7.9 - 7.4	Multiplet	5H	Ar-H	Phenyl ring protons (deshielded).[1]
3.55	Triplet (	2H		Deshielded by electronegative Chlorine.[1]
2.95	Triplet (	2H		Alpha-protons to the carbonyl.[1]
1.9 - 1.5	Multiplet	6H	Alkyl Chain	Central methylene linkers.[1]

Functional Utility in Drug Development

6-Chlorohexanophenone is not a terminal product; it is a divergent intermediate.[1] Its dual-functionality allows for "linker chemistry"—attaching a pharmacophore to the phenyl ring while substituting the chloride for amines or azides.[1]



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Figure 2: Divergent synthetic utility map demonstrating the transformation potential of the core scaffold.

Application Case: Pentoxifylline Analogs

In pharmaceutical research, this molecule is often used to tether phenyl rings to xanthine derivatives or other nitrogenous heterocycles.[1] The chloride is displaced by the secondary amine of the heterocycle, creating a 6-carbon spacer that modulates lipophilicity (LogP) and receptor binding affinity.

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